

A Comparative Spectroscopic Guide to 4-Bromohexanoic Acid and Its Isomers

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Compound of Interest

Compound Name: 4-Bromohexanoic acid

CAS No.: 61222-82-0

Cat. No.: B14571254

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For researchers, scientists, and professionals engaged in drug development and organic synthesis, the precise characterization of molecular structure is paramount. This guide provides a detailed comparison of the spectroscopic differences between **4-Bromohexanoic acid** and its positional isomers: 2-Bromohexanoic acid, 3-Bromohexanoic acid, 5-Bromohexanoic acid, and 6-Bromohexanoic acid.

A Note on Data Availability: While comprehensive experimental spectroscopic data is readily available for 2-Bromohexanoic acid and 6-Bromohexanoic acid, there is a notable lack of publicly accessible experimental data for 3-Bromohexanoic acid, **4-Bromohexanoic acid**, and 5-Bromohexanoic acid. The following comparison utilizes available experimental data and, where noted, predicted spectroscopic information to highlight the key differentiators among these isomers.

Spectroscopic Data Comparison

The location of the bromine atom along the hexanoic acid chain significantly influences the electronic environment of nearby protons and carbons, leading to distinct differences in their respective NMR, IR, and mass spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structural arrangement of atoms in a molecule. The chemical shift (δ) of a nucleus is highly sensitive to its local electronic environment.

^1H -NMR Spectroscopy Data

The proton NMR spectra of the bromohexanoic acid isomers are primarily distinguished by the chemical shift and multiplicity of the proton attached to the carbon bearing the bromine atom (the α -proton to the bromine). As the bromine atom moves further from the electron-withdrawing carboxylic acid group, the chemical shifts of the neighboring protons are affected accordingly.

Isomer	Proton	Predicted/Experimental Chemical Shift (ppm)	Multiplicity
2-Bromohexanoic acid	H-2	~4.2	Triplet
	H-3	~2.0	
	H-4, H-5	~1.5	
	H-6	~0.9	
3-Bromohexanoic acid	H-3	~4.23 (Predicted)	Multiplet
	H-2	~2.7	
	H-4	~2.1	
	H-5	~1.5	
4-Bromohexanoic acid	H-6	~1.0	Triplet
	H-4	(Not Available)	
	H-5	(Not Available)	
	H-3	(Not Available)	
5-Bromohexanoic acid	H-6	~3.4	Triplet
	H-2	~2.4	
	H-3, H-4, H-5	~1.5-1.9	

¹³C-NMR Spectroscopy Data

The position of the bromine atom also has a pronounced effect on the ¹³C-NMR chemical shifts. The carbon directly bonded to the bromine atom will be significantly shifted downfield.

Isomer	Carbon	Experimental Chemical Shift (ppm)
2-Bromohexanoic acid	C-1 (COOH)	~174
C-2	~45	
C-3	~34	
C-4	~29	
C-5	~22	
C-6	~14	
3-Bromohexanoic acid	(Not Available)	
4-Bromohexanoic acid	(Not Available)	
5-Bromohexanoic acid	(Not Available)	
6-Bromohexanoic acid	C-1 (COOH)	~179
C-2	~33	
C-3	~24	
C-4	~32	
C-5	~27	
C-6	~33	

Infrared (IR) Spectroscopy

The IR spectra of all bromohexanoic acid isomers will share characteristic absorptions for the carboxylic acid group, namely a broad O-H stretch from approximately 2500-3300 cm^{-1} and a strong C=O stretch around 1700-1725 cm^{-1} . The C-Br stretching frequency, typically observed in the 500-700 cm^{-1} region, can provide some information about the substitution pattern, but overlap with other fingerprint region absorptions can make definitive assignment challenging.

Isomer	Key IR Absorptions (cm ⁻¹)
2-Bromohexanoic acid	~2960 (C-H), ~1715 (C=O), ~1460 (C-H bend), ~1290 (C-O), ~930 (O-H bend)
3-Bromohexanoic acid	(Not Available)
4-Bromohexanoic acid	(Not Available)
5-Bromohexanoic acid	(Not Available)
6-Bromohexanoic acid	~2940 (C-H), ~1710 (C=O), ~1460 (C-H bend), ~1280 (C-O), ~940 (O-H bend)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. All bromohexanoic acid isomers have the same nominal molecular weight. However, the position of the bromine atom will influence the fragmentation pathways, leading to differences in the relative abundances of fragment ions. A key feature will be the presence of isotopic peaks for bromine (⁷⁹Br and ⁸¹Br are in an approximate 1:1 ratio), resulting in M and M+2 peaks for bromine-containing fragments.

Isomer	Key Fragmentation Pathways
2-Bromohexanoic acid	Loss of Br, loss of COOH, McLafferty rearrangement.
3-Bromohexanoic acid	(Not Available)
4-Bromohexanoic acid	(Not Available)
5-Bromohexanoic acid	(Not Available)
6-Bromohexanoic acid	Loss of Br, loss of COOH, cleavage adjacent to the bromine.

Experimental Protocols

The following are generalized protocols for the spectroscopic techniques discussed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the bromohexanoic acid isomer in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a standard 5 mm NMR tube.
- **Instrument Setup:** The NMR spectrometer is typically a high-field instrument (e.g., 300, 400, or 500 MHz). The sample is placed in the magnet, and the instrument is locked onto the deuterium signal of the solvent. Shimming is performed to optimize the magnetic field homogeneity.
- **Data Acquisition:** For ^1H -NMR, a standard one-pulse experiment is typically used. For ^{13}C -NMR, a proton-decoupled experiment is common to simplify the spectrum. Key parameters include the spectral width, acquisition time, and relaxation delay.
- **Data Processing:** The raw data (Free Induction Decay) is subjected to a Fourier transform to generate the spectrum. Phasing, baseline correction, and referencing to an internal standard (e.g., tetramethylsilane, TMS) are then performed.

Fourier-Transform Infrared (FTIR) Spectroscopy

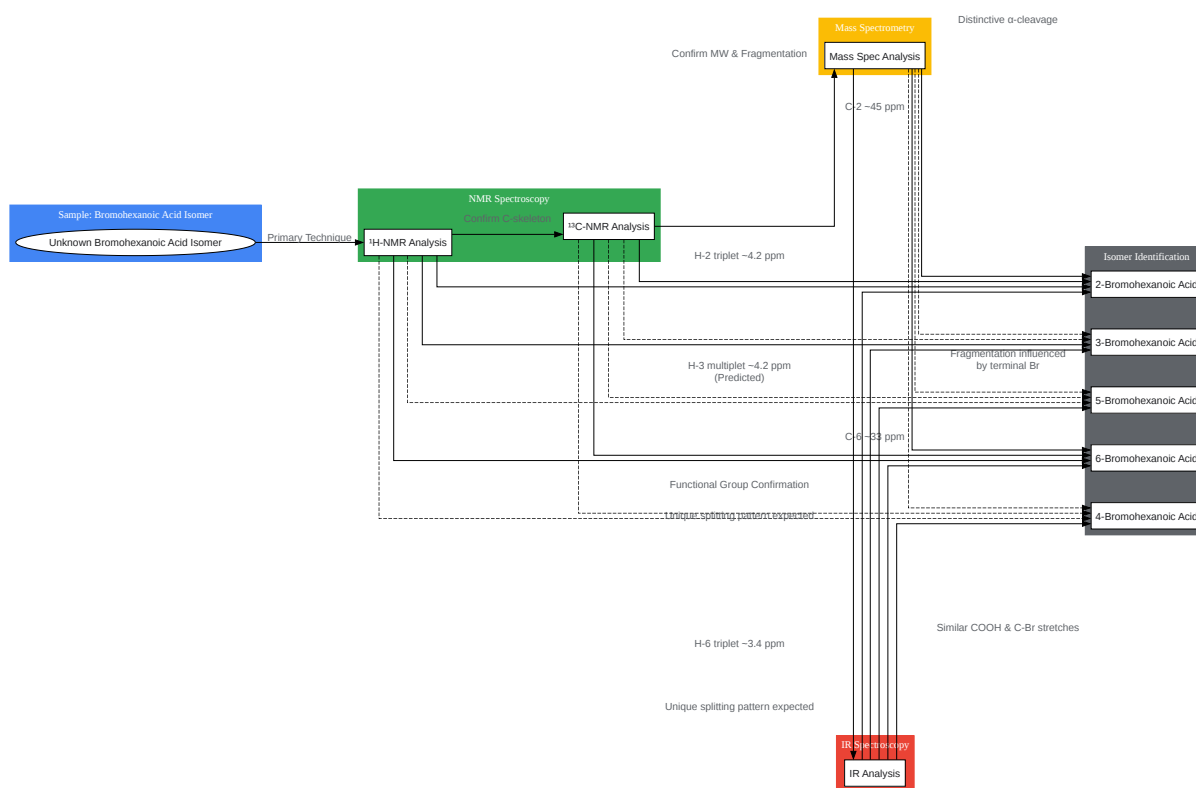
- **Sample Preparation (Attenuated Total Reflectance - ATR):** A small amount of the liquid or solid sample is placed directly onto the ATR crystal.
- **Sample Preparation (KBr Pellet - for solids):** A small amount of the solid sample is ground with dry potassium bromide (KBr) powder and pressed into a thin, transparent pellet.
- **Background Spectrum:** A background spectrum of the empty sample compartment (or the clean ATR crystal) is recorded to subtract atmospheric and instrumental interferences.
- **Sample Spectrum:** The sample is placed in the infrared beam path, and the spectrum is recorded. The instrument measures the absorption of infrared radiation at different wavenumbers.
- **Data Analysis:** The resulting spectrum shows the percentage of transmittance or absorbance as a function of wavenumber (cm^{-1}).

Mass Spectrometry (MS)

- **Sample Introduction:** The sample can be introduced into the mass spectrometer via direct infusion, or more commonly, as the eluent from a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- **Ionization:** The sample molecules are ionized. Common techniques include Electron Ionization (EI), which is a "hard" ionization technique that causes extensive fragmentation, and Electrospray Ionization (ESI), which is a "soft" ionization technique that typically produces the intact molecular ion.
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .

Logical Differentiation of Isomers

The following diagram illustrates a logical workflow for distinguishing between the different positional isomers of bromohexanoic acid based on their key spectroscopic features.



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Caption: Workflow for spectroscopic differentiation of bromohexanoic acid isomers.

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